

Physical and chemical properties of (4-(Pyridin-3-yl)phenyl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-(Pyridin-3-yl)phenyl)methanol

Cat. No.: B1301836

[Get Quote](#)

An In-depth Technical Guide to (4-(Pyridin-3-yl)phenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **(4-(Pyridin-3-yl)phenyl)methanol**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document collates available experimental and computed data, outlines synthetic approaches, and explores the potential biological relevance of this molecule.

Core Physical and Chemical Properties

(4-(Pyridin-3-yl)phenyl)methanol, with the chemical formula $C_{12}H_{11}NO$, is a white solid at room temperature. Its structure features a central phenyl ring substituted with a hydroxymethyl group and a pyridin-3-yl group. This arrangement imparts a degree of polarity and potential for hydrogen bonding, influencing its physical and chemical characteristics.

Physicochemical Data

A summary of the key physicochemical properties of **(4-(Pyridin-3-yl)phenyl)methanol** is presented in Table 1. This includes both experimentally determined and computationally predicted values to provide a comprehensive profile of the compound.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₁ NO	PubChem[1]
Molecular Weight	185.22 g/mol	PubChem[1]
Melting Point	105.5-107.5 °C	ChemicalBook[2]
Boiling Point	363.9 ± 30.0 °C (Predicted)	ChemicalBook[2]
Density	1.145 ± 0.06 g/cm ³ (Predicted)	ChemicalBook[2]
XLogP3	1.6	PubChem[1]
Hydrogen Bond Donors	1	PubChem[1]
Hydrogen Bond Acceptors	2	PubChem[1]
Topological Polar Surface Area	33.1 Å ²	PubChem[1]

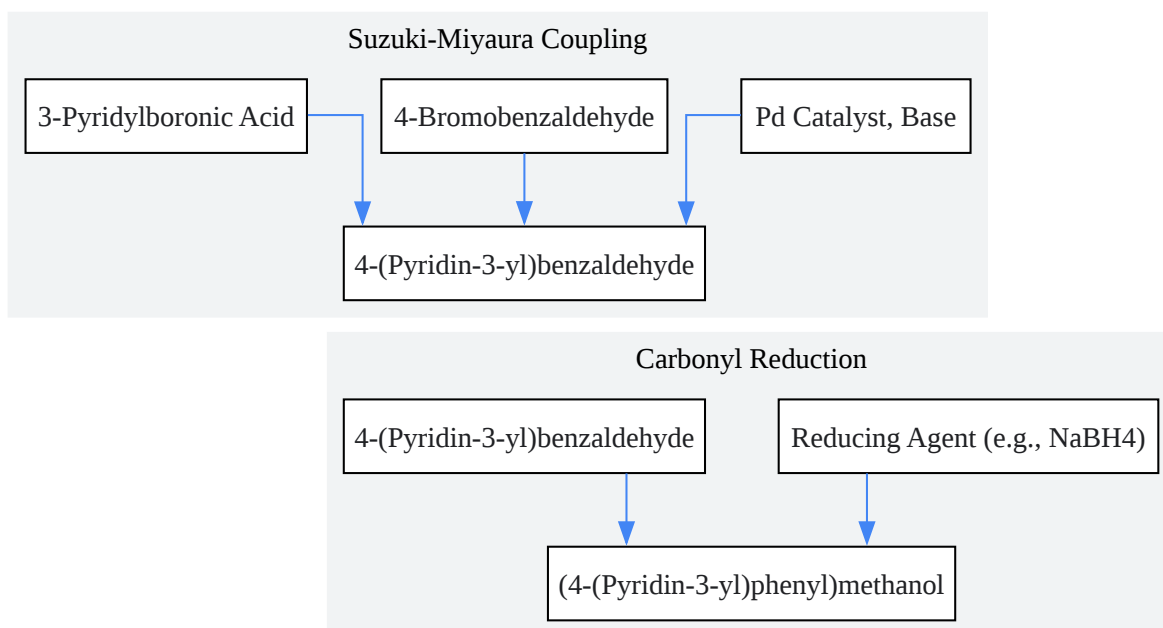
Table 1: Physicochemical Properties of **(4-(Pyridin-3-yl)phenyl)methanol**

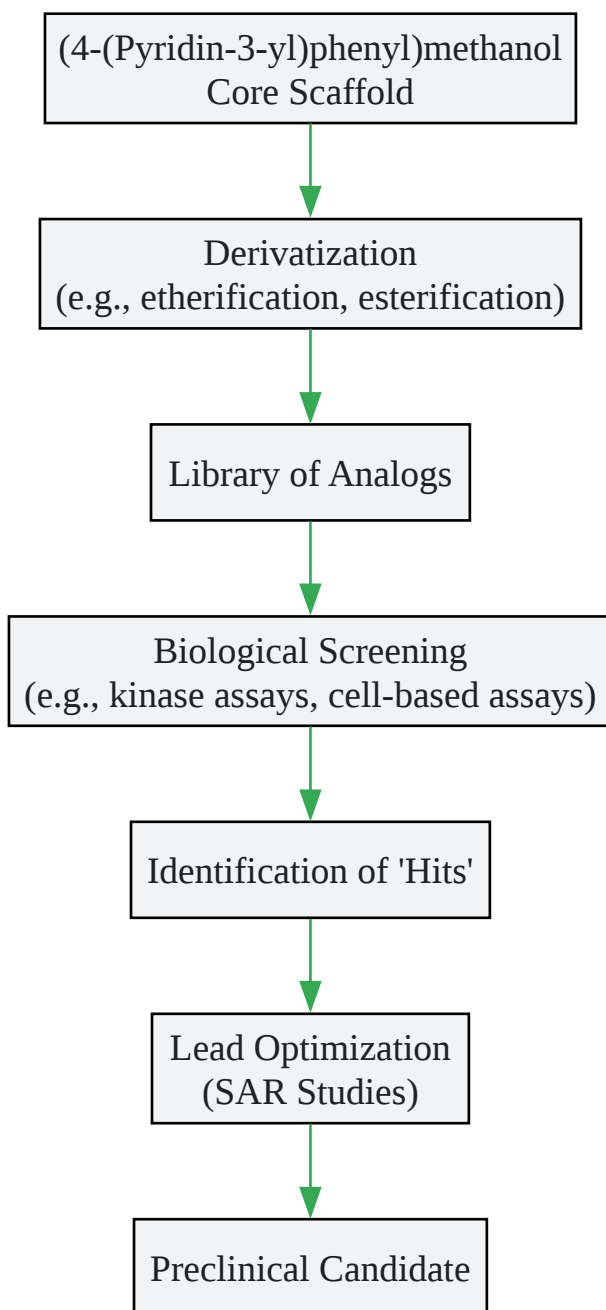
Synthesis and Experimental Protocols

The synthesis of **(4-(Pyridin-3-yl)phenyl)methanol** can be achieved through a multi-step process, commonly involving a Suzuki-Miyaura cross-coupling reaction followed by the reduction of a carbonyl group.

Synthetic Strategy Overview

A plausible and widely utilized synthetic route is depicted in the workflow diagram below. This strategy begins with the coupling of a boronic acid derivative with a halogenated benzene derivative, followed by the reduction of the resulting aldehyde to the desired alcohol.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (4-(Pyridin-3-yl)phenyl)methanol | C₁₂H₁₁NO | CID 1515243 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
- To cite this document: BenchChem. [Physical and chemical properties of (4-(Pyridin-3-yl)phenyl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301836#physical-and-chemical-properties-of-4-pyridin-3-yl-phenyl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com